

Essential Safety and Logistical Information for Handling Benzofuran-3-carbaldehyde

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Compound of Interest

Compound Name: Benzofuran-3-carbaldehyde

Cat. No.: B161172

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For Immediate Reference: A Guide for Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **Benzofuran-3-carbaldehyde**. Adherence to these procedures is vital for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Benzofuran-3-carbaldehyde is a compound that requires careful handling due to its potential health hazards. Based on available Safety Data Sheets (SDS), it is harmful if swallowed and causes serious eye damage^{[1][2]}. As a powdered chemical, it poses a risk of becoming airborne during handling, leading to potential inhalation or skin contact^[1].

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₆ O ₂	[2]
Molecular Weight	146.14 g/mol	[2]
Appearance	Solid	[3]
Melting Point	39 °C	[2]
Boiling Point	145 °C at 35 Torr	[2]
Flash Point	110.2 ± 12.5 °C	[2]
Hazards	H302: Harmful if swallowed H318: Causes serious eye damage	[1][2]

Recommended Personal Protective Equipment (PPE)

A risk assessment should always precede the handling of this chemical. The following PPE is mandatory:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z.87.1 standard. A face shield should be worn over safety glasses when there is a risk of splashing.	To protect against serious eye damage from splashes or airborne particles[1][4].
Hand Protection	Chemical-resistant gloves. Butyl rubber or Neoprene gloves are recommended for handling aldehydes. Nitrile gloves may offer suitable protection for short-term contact, but the manufacturer's compatibility chart should always be consulted[2][5].	To prevent skin contact. Butyl rubber gloves offer good protection against a wide variety of chemicals, including aldehydes[2].
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe, closed-heel shoes are required.	To protect the skin from accidental spills and prevent contamination of personal clothing[4][6].
Respiratory Protection	Not generally required if work is conducted in a certified chemical fume hood. If a fume hood is not available or if there is a risk of generating dust, a NIOSH-approved respirator is necessary[4][7].	To prevent inhalation of airborne powder[7].

Detailed Experimental Protocol: Safe Handling of Benzofuran-3-carbaldehyde

This protocol outlines the step-by-step procedure for safely handling **Benzofuran-3-carbaldehyde** in a laboratory setting.

2.1. Preparation and Weighing

- Work Area Preparation: All handling of **Benzofuran-3-carbaldehyde** powder must be conducted in a well-ventilated area, preferably within a certified chemical fume hood[6][7].
- PPE Inspection: Before starting, inspect all PPE for any signs of damage or wear and replace if necessary[6][8].
- Weighing: When weighing the powder, use a vented balance enclosure or conduct the weighing inside a chemical fume hood to minimize the dispersal of airborne particles[1][7]. If possible, pre-dissolve the chemical in a suitable solvent to reduce the risk of inhalation[1].
- Container Handling: Keep the container of **Benzofuran-3-carbaldehyde** tightly closed when not in use. When transferring the powder, do so carefully to avoid creating dust[1][7].

2.2. Handling and Experimental Use

- Transferring: Use designated tools such as spatulas or pipettes for transferring the chemical. Never return unused chemicals to their original container to avoid contamination[6].
- Solution Preparation: When dissolving the powder, add it slowly to the solvent to prevent splashing.
- Reactions: Ensure all reactions involving **Benzofuran-3-carbaldehyde** are performed in appropriate glassware and within a chemical fume hood.

2.3. Post-Handling and Area Decontamination

- Decontamination: Clean the work area thoroughly after use with an appropriate solvent and then with soap and water.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn[6][8].
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Disposable gloves should be removed and discarded immediately after use[6].

Operational and Disposal Plans

3.1. Spill Management

In the event of a spill, follow these procedures immediately:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Assess the Spill: Determine the extent of the spill and the associated hazards.
- Small Spills: For minor spills, wear appropriate PPE and use an absorbent material, such as vermiculite or sand, to contain the spill. Carefully collect the absorbed material into a labeled, sealed container for hazardous waste[9].
- Large Spills: For major spills, evacuate the area and contact the institution's emergency response team[10][11].

3.2. Waste Disposal

All waste containing **Benzofuran-3-carbaldehyde** must be treated as hazardous waste.

- Waste Collection: Collect all solid and liquid waste containing **Benzofuran-3-carbaldehyde** in clearly labeled, sealed, and chemically compatible containers.
- Labeling: Ensure all waste containers are accurately labeled with the contents and associated hazards.
- Disposal: Dispose of the hazardous waste through your institution's designated chemical waste disposal program. Do not pour any waste containing this chemical down the drain[12]. Some aldehydes can be oxidized to less toxic carboxylic acids, but this should only be done by trained personnel following a validated procedure[13][14].

Visual Guides

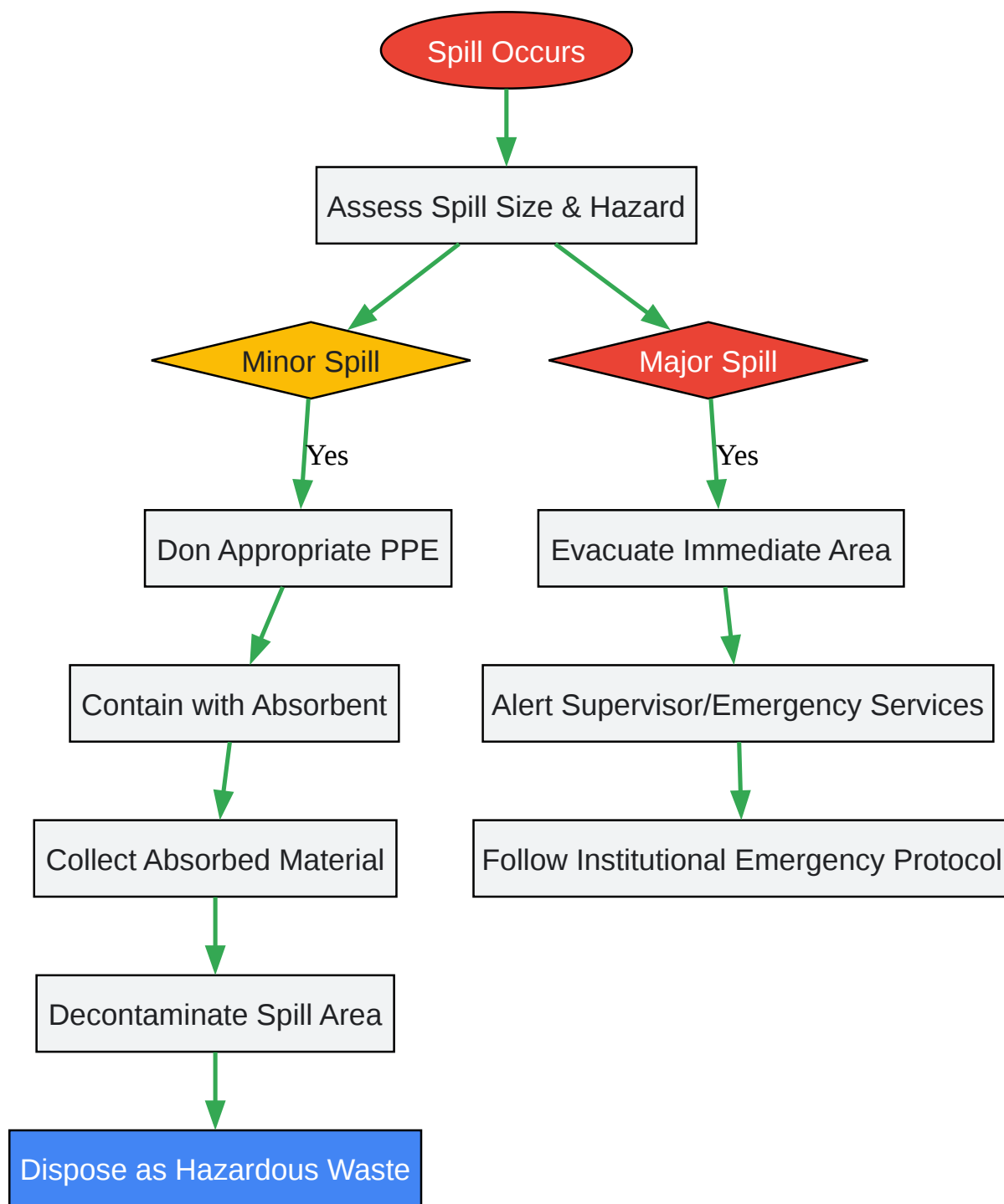
Diagram 1: PPE Workflow for Handling **Benzofuran-3-carbaldehyde**



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Caption: PPE donning and doffing sequence for handling **Benzofuran-3-carbaldehyde**.

Diagram 2: Spill Response and Disposal Logical Flow



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Caption: Logical flow for spill response and waste disposal of **Benzofuran-3-carbaldehyde**.

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